

# Physicochemical characteristics of 5-Chlorosalicylic Acid

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## Compound of Interest

Compound Name: 5-Chlorosalicylic Acid

Cat. No.: B044635

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An In-depth Technical Guide to the Physicochemical Characteristics of **5-Chlorosalicylic Acid**

## Introduction

**5-Chlorosalicylic acid** (5-CSA) is an organic compound and a chlorinated derivative of salicylic acid.<sup>[1][2]</sup> Its chemical structure consists of a benzoic acid backbone with a hydroxyl group at position 2 and a chlorine atom at position 5.<sup>[1]</sup> This substitution pattern imparts specific physicochemical properties that make it a valuable intermediate in various industrial syntheses.<sup>[3]</sup> It is primarily utilized as a crucial building block in the manufacturing of pharmaceuticals, including anti-inflammatory drugs and analgesics, as well as in the agrochemical sector for formulating herbicides and fungicides.<sup>[3]</sup> This document provides a detailed overview of the core physicochemical characteristics of **5-Chlorosalicylic Acid**, intended for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The fundamental physical and chemical properties of **5-Chlorosalicylic Acid** are summarized below. These values are critical for its handling, application in chemical reactions, and formulation.

Property	Value	Source(s)
Molecular Formula	$C_7H_5ClO_3$	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	172.57 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	321-14-2	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White to off-white/cream crystalline powder or acicular solid. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Melting Point	171-172 °C <a href="#">[4]</a> <a href="#">[6]</a> ; 171.5 °C; 172.0 to 178.0 °C; 173 °C <a href="#">[7]</a>	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Boiling Point	320.5 ± 27.0 °C at 760 mmHg <a href="#">[4]</a> ; 320.50 °C (estimated) <a href="#">[11]</a>	<a href="#">[4]</a> <a href="#">[11]</a>
Density	1.5 ± 0.1 g/cm³	<a href="#">[4]</a>
pKa	2.63 (at 25°C)	<a href="#">[6]</a>
Flash Point	147.6 ± 23.7 °C <a href="#">[4]</a> ; 147.60 °C (estimated) <a href="#">[11]</a>	<a href="#">[4]</a> <a href="#">[11]</a>
Solubility	Slightly soluble in water. Soluble in alcohol, ether, chloroform, benzene <a href="#">[5]</a> , and methanol.	<a href="#">[5]</a>

## Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **5-Chlorosalicylic Acid**.

Spectrum Type	Data Reference	Source(s)
<sup>1</sup> H NMR	Spectrum available and conforms to the structure.	<a href="#">[1]</a> <a href="#">[12]</a>
<sup>13</sup> C NMR	Spectrum available.	<a href="#">[1]</a>
Infrared (IR)	Spectrum available (FTIR, KBr Wafer, Nujol Mull).	<a href="#">[1]</a> <a href="#">[13]</a> <a href="#">[14]</a>
UV-Vis	Spectrum available.	<a href="#">[1]</a>
Mass Spectrometry	Spectrum available (GC-MS, Electron Ionization).	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[14]</a> <a href="#">[15]</a>

## Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results and for the development of new synthetic routes or analytical methods.

### Synthesis: Direct Chlorination of Salicylic Acid

A common and commercially viable method for preparing **5-Chlorosalicylic Acid** is through the direct chlorination of salicylic acid in an organic solvent at elevated temperatures.[\[16\]](#)

Objective: To synthesize **5-Chlorosalicylic Acid** with high purity and yield.

Materials:

- Salicylic Acid
- Chlorine gas
- Solvent: Halogenated, monocyclic, carbocyclic, aromatic solvent (e.g., Chlorobenzene, Dichlorobenzene, Bromobenzene).[\[16\]](#)
- Reaction Vessel (e.g., four-hole boiling flask).[\[17\]](#)

Procedure:

- Salicylic acid is dissolved in the chosen organic solvent (e.g., chlorobenzene) within the reaction vessel.[16][17]
- The mixture is heated to a temperature between 100°C and 150°C to ensure complete dissolution.[16] One specific protocol heats the solution to 130°C to ensure the water content is below 0.03%. [17]
- Chlorine gas is then slowly passed through the hot solution over a period of several hours (e.g., 7 to 12 hours).[16]
- After the reaction is complete, the mixture is cooled to room temperature (approximately 25-30°C), which induces the crystallization of the product.[16][17]
- The solid product is isolated via suction filtration.[16][17]
- The filter cake is washed with fresh portions of the solvent to remove impurities.[16]
- The final product is then dried. This process typically results in a high yield (over 90%) and high purity product.[16]

## Analysis: Melting Point Determination

Objective: To determine the melting point of a purified sample of **5-Chlorosalicylic Acid** as an indicator of purity.

Procedure (Capillary Method):

- A small amount of the dry, crystalline **5-Chlorosalicylic Acid** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

## Analysis: Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **5-Chlorosalicylic Acid** to confirm the presence of key functional groups.

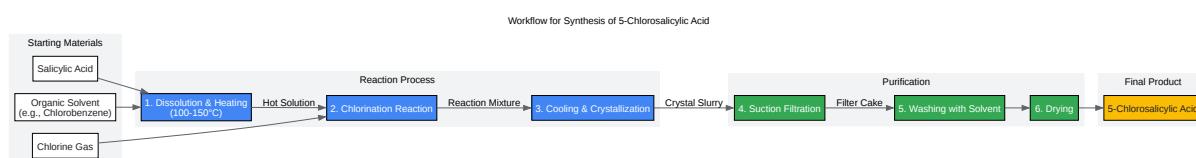
Procedure (KBr Wafer Method):

- A small amount of **5-Chlorosalicylic Acid** (1-2 mg) is ground thoroughly with approximately 100-200 mg of dry potassium bromide (KBr) powder.
- The mixture is pressed into a thin, transparent pellet using a hydraulic press.
- The KBr pellet is placed in the sample holder of an FTIR spectrometer.
- The infrared spectrum is recorded. The resulting spectrum can be compared to reference spectra for verification.[1]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **5-Chlorosalicylic Acid** via the direct chlorination of salicylic acid.



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Caption: General workflow for the synthesis of **5-Chlorosalicylic Acid**.

## Biological Activity and Applications

**5-Chlorosalicylic Acid** is recognized for its role as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[3]</sup> It is a major metabolite of Meseclazone, a non-steroidal anti-inflammatory drug.<sup>[1][18]</sup> Studies have compared its anti-inflammatory and platelet aggregation effects to other compounds like acetylsalicylic acid.<sup>[11][18]</sup> Its utility also extends to the agrochemical industry, where it serves as a precursor for herbicides and fungicides.<sup>[3]</sup> Furthermore, there is research into the mutagenic activity of **5-chlorosalicylic acid** as a potential metabolite of niclosamide, a medication used to treat tapeworm infestations.<sup>[11]</sup>

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